

Application Notes and Protocols for Anhydrous Chromium(II) Chloride (CrCl₂)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium(2+);chloride

Cat. No.: B13735062

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Anhydrous chromium(II) chloride (CrCl₂) is a powerful reducing agent utilized in various chemical syntheses.[1] Its utility is underscored by its high reactivity, which also necessitates stringent handling and storage procedures to ensure personnel safety and maintain the compound's integrity. Anhydrous CrCl₂ is highly sensitive to air and moisture, readily oxidizing to chromium(III) compounds.[2] It is also hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3][4] This document provides detailed application notes and protocols for the safe and effective handling and storage of anhydrous CrCl₂ in a laboratory setting.

Properties and Hazards

Anhydrous CrCl₂ is a white to grey or green crystalline solid.[4] It is a strong reducing agent and can react violently with oxidizing agents.[2] Contact with moisture can lead to the liberation of explosive hydrogen gas, which can cause a pressure buildup in sealed containers.[5]

Key Hazards:

- Air and Moisture Sensitivity: Rapidly oxidizes in the presence of moist air.[2][3]
- Hygroscopic: Readily absorbs moisture.[3][4][5]
- Reactivity: Strong reducing agent that can react vigorously with oxidizing agents.[2]

- Health Hazards: Harmful if swallowed and causes skin and serious eye irritation.[2] May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

When handling anhydrous CrCl_2 , appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation.

Required PPE:

- Eye Protection: Chemical safety goggles and a full-face shield are recommended.[5][6]
- Skin Protection: A laboratory coat and nitrile gloves are required.[6] Always use proper glove removal technique to avoid skin contact.[3]
- Respiratory Protection: All handling of powdered CrCl_2 should be performed in a certified chemical fume hood or an inert atmosphere glove box.[6] If these are not available, a NIOSH/MSHA approved respirator with an appropriate cartridge for inorganic dusts should be used.[6][7]

Storage Procedures

Proper storage of anhydrous CrCl_2 is critical to maintain its chemical integrity and prevent hazardous reactions.

Storage Recommendations:

- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon.[2][7]
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][6] Suitable containers include glass or lined metal cans.[5] Avoid using aluminum or galvanized containers.[5]
- Incompatibilities: Store away from incompatible materials, especially strong oxidizing agents and water.[2][3][6]

Parameter	Recommendation
Storage Atmosphere	Inert gas (Nitrogen or Argon)
Temperature	Cool and dry location
Container	Tightly sealed glass or lined metal container
Incompatible Materials	Strong oxidizing agents, water, moist air

Handling Procedures

All manipulations of anhydrous CrCl_2 must be carried out under an inert atmosphere to prevent its rapid degradation. A glove box or Schlenk line are the preferred environments for handling this compound.

General Handling Precautions:

- Avoid all personal contact, including inhalation.^[5]
- Wash hands thoroughly after handling.^[2]
- Avoid creating dust.^{[2][6]}

Experimental Protocol: Weighing and Transferring Anhydrous CrCl_2 in a Glove Box

This protocol outlines the steps for safely weighing and transferring anhydrous CrCl_2 for use in a chemical reaction within an inert atmosphere glove box.

Materials:

- Anhydrous CrCl_2 in its original storage container
- Spatula
- Weighing paper or a tared vial
- Analytical balance (located inside the glove box)

- Reaction flask
- Appropriate PPE (as listed above)

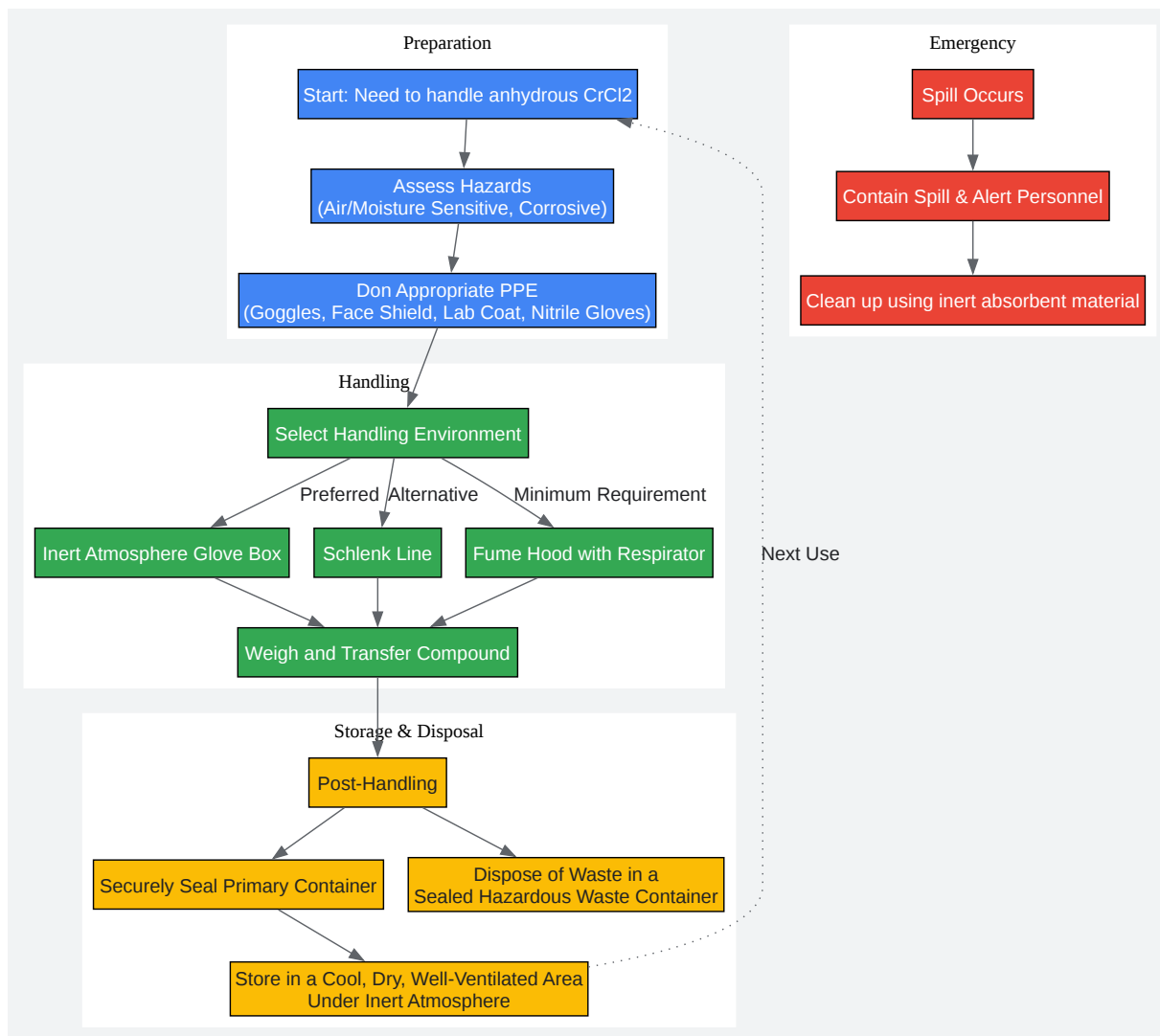
Procedure:

- **Glove Box Preparation:** Ensure the glove box has been properly purged with an inert gas (e.g., nitrogen or argon) and that the oxygen and moisture levels are below the acceptable limits for working with air-sensitive materials.
- **Material Transfer:** Introduce the sealed container of anhydrous CrCl_2 , a clean spatula, weighing paper or a tared vial, and the reaction flask into the glove box antechamber.
- **Antechamber Purge:** Evacuate and refill the antechamber with the inert glove box atmosphere for at least three cycles to remove any atmospheric contaminants.
- **Transfer to Glove Box:** Once the purge cycles are complete, transfer the items from the antechamber into the main glove box chamber.
- **Equilibration:** Allow the container of CrCl_2 to thermally equilibrate to the glove box temperature before opening to prevent pressure differences.
- **Weighing:**
 - Place the weighing paper or tared vial on the analytical balance inside the glove box and tare the balance.
 - Carefully open the anhydrous CrCl_2 container.
 - Using a clean spatula, transfer the desired amount of the powder onto the weighing paper or into the tared vial.
 - Record the mass.
- **Container Sealing:** Immediately and securely reseal the main container of anhydrous CrCl_2 .
- **Transfer to Reaction Flask:** Carefully transfer the weighed CrCl_2 from the weighing paper or vial into the reaction flask.

- Cleanup: Clean the spatula and the weighing area within the glove box to prevent cross-contamination.
- Waste Disposal: Dispose of any contaminated weighing paper and gloves in a designated, sealed hazardous waste container within the glove box.^[6]

Logical Workflow for Safe Handling and Storage

The following diagram illustrates the decision-making process and necessary precautions for the safe handling and storage of anhydrous CrCl_2 .



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of anhydrous CrCl_2 .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.com [fishersci.com]
- 3. Chromium dichloride | CrCl₂ | CID 24871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chromium(II) chloride - Wikipedia [en.wikipedia.org]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Anhydrous Chromium(II) Chloride (CrCl₂)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13735062#handling-and-storage-procedures-for-anhydrous-crcl2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com